

Safe Disposal of meso-Hannokinol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *meso-Hannokinol*

Cat. No.: *B13408485*

[Get Quote](#)

For Research, Scientific, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **meso-Hannokinol**, ensuring compliance and laboratory safety. As a trusted partner in your research, we aim to provide value beyond the product itself by being your preferred source for information on chemical handling and safety.

Chemical and Physical Properties

Meso-Hannokinol is a phenol product. A summary of its key chemical properties is provided below.

Property	Value
Molecular Formula	C19H24O4[1][2][3]
Molecular Weight	316.39[1][2][3]
CAS Number	79055-11-1[2][3]
Appearance	Not specified (likely solid)
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[4][5]

Hazard Assessment

According to the Safety Data Sheet (SDS), **meso-Hannokinol** is not classified as a hazardous substance or mixture[2]. However, as with any chemical, appropriate safety precautions should be taken.

Key recommendations for safe handling include:

- Avoid inhalation, and contact with eyes and skin[2].
- Use in a well-ventilated area[2].
- Wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and impervious clothing[2].

Disposal Protocol

While **meso-Hannokinol** is not classified as hazardous, it is imperative to dispose of it in accordance with all prevailing country, federal, state, and local regulations[2]. The following procedure outlines the general steps for the disposal of non-hazardous chemical waste.

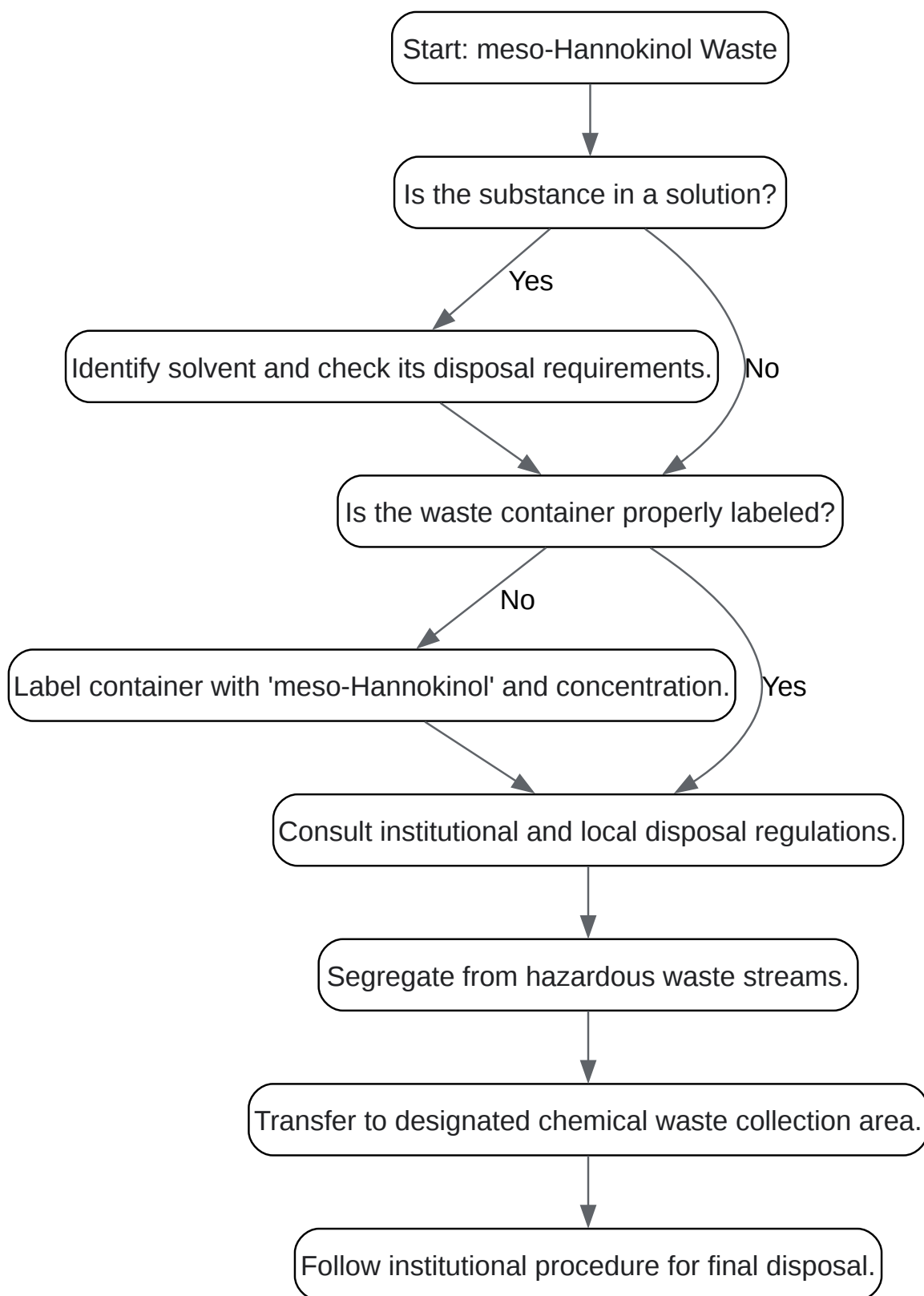
Experimental Protocol for Disposal:

- Consult Local Regulations: Before initiating disposal, consult your institution's Environmental Health and Safety (EHS) office or equivalent department to understand the specific requirements for non-hazardous chemical waste disposal.
- Prepare for Disposal:
 - Ensure the **meso-Hannokinol** waste is in a sealed, clearly labeled container. The label should include the chemical name ("**meso-Hannokinol**") and concentration.
 - If the **meso-Hannokinol** is in a solution, the solvent may have its own disposal requirements that must be followed.
- Spill Decontamination (if applicable):

- In the event of a spill, absorb the material with a finely-powdered liquid-binding material such as diatomite or universal binders[2].
- Decontaminate the surfaces and any equipment used for cleanup by scrubbing with alcohol[2].
- Collect all contaminated materials in a sealed container for disposal.
- Waste Segregation: Do not mix **meso-Hannokinol** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- Final Disposal:
 - Transfer the labeled waste container to your laboratory's designated chemical waste collection area.
 - Follow your institution's procedures for waste pickup or disposal.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **meso-Hannokinol**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **meso-Hannokinol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hannokinol | TargetMol [targetmol.com]
- 2. file.glpbio.com [file.glpbio.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. meso-Hannokinol | CAS:N/A | Manufacturer ChemFaces [chemfaces.com]
- 5. Hannokinol | CAS:79120-40-4 | Manufacturer ChemFaces [chemfaces.com]
- To cite this document: BenchChem. [Safe Disposal of meso-Hannokinol: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13408485#meso-hannokinol-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com